

# physicochemical properties of 4-Benzylxy-3-ethoxybenzaldehyde

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## Compound of Interest

|                |                                 |
|----------------|---------------------------------|
| Compound Name: | 4-Benzylxy-3-ethoxybenzaldehyde |
| Cat. No.:      | B1268341                        |

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An In-depth Technical Guide to the Physicochemical Properties of **4-Benzylxy-3-ethoxybenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Benzylxy-3-ethoxybenzaldehyde**, a significant compound in organic synthesis. This document consolidates essential data, experimental protocols, and safety information to support research and development activities.

## Chemical Identity and Properties

**4-Benzylxy-3-ethoxybenzaldehyde**, with the CAS Number 60186-33-6, is an aromatic aldehyde.<sup>[1][2]</sup> Its structure features a benzaldehyde core substituted with an ethoxy group at the C3 position and a benzylxy group at the C4 position.

## Physicochemical Data

The key quantitative properties of **4-Benzylxy-3-ethoxybenzaldehyde** are summarized in the table below for easy reference and comparison.

| Property          | Value  | Source  |
|-------------------|--|---|
| IUPAC Name        | 3-ethoxy-4-(phenylmethoxy)benzaldehyde         | <a href="#">[2]</a>   |
| Molecular Formula | C <sub>16</sub> H <sub>16</sub> O <sub>3</sub> | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight  | 256.30 g/mol                                   | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| CAS Number        | 60186-33-6                                     | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Melting Point     | 64°C   | <a href="#">[1]</a>   |
| Appearance        | Solid  | <a href="#">[4]</a>   |
| SMILES            | O=CC1=CC=C(OCC2=CC=C(C=C2)C(OCC)=C1            | <a href="#">[3]</a>   |
| InChIKey          | NCOFQZRLIYPMNJ-UHFFFAOYSA-N                    | <a href="#">[5]</a>   |

## Computational Data

Computationally predicted properties provide further insight into the molecule's behavior.

| Property                              | Value                | Source              |
|---------------------------------------|----------------------|---------------------|
| Topological Polar Surface Area (TPSA) | 35.53 Å <sup>2</sup> | <a href="#">[3]</a> |
| Predicted LogP                        | 3.4768               | <a href="#">[3]</a> |
| Hydrogen Bond Acceptors               | 3                    | <a href="#">[3]</a> |
| Hydrogen Bond Donors                  | 0                    | <a href="#">[3]</a> |
| Rotatable Bonds                       | 6                    | <a href="#">[3]</a> |

## Experimental Protocols

While specific experimental data for **4-Benzyl-3-ethoxybenzaldehyde** is limited in the provided results, a standard synthesis protocol can be extrapolated from established methods.

for similar compounds, such as the Williamson ether synthesis.[\[6\]](#) This reaction involves the deprotonation of a phenol followed by nucleophilic substitution with an alkyl halide.

## Proposed Synthesis of 4-Benzylxy-3-ethoxybenzaldehyde

This protocol outlines a likely method for the synthesis starting from 3-ethoxy-4-hydroxybenzaldehyde (Ethylvanillin).

### Materials:

- 3-Ethoxy-4-hydroxybenzaldehyde (Ethylvanillin)
- Benzyl bromide
- Anhydrous Potassium Carbonate ( $K_2CO_3$ )
- Anhydrous Dimethylformamide (DMF)
- Diethyl ether
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate ( $MgSO_4$ )
- Ethanol for recrystallization

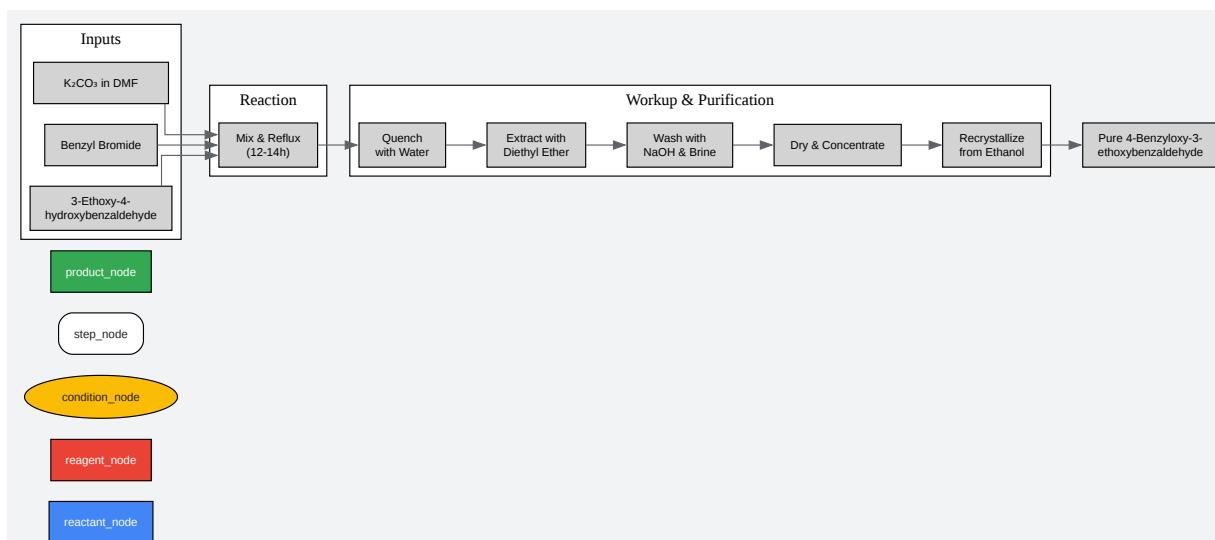
### Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a magnetic stir bar and reflux condenser, add 3-ethoxy-4-hydroxybenzaldehyde (1.0 eq).
- Addition of Base and Solvent: Add anhydrous potassium carbonate (1.5 eq) to the flask, followed by anhydrous DMF (approx. 10 mL per gram of the starting aldehyde).[\[6\]](#)
- Addition of Alkylating Agent: Stir the resulting suspension at room temperature for approximately 15 minutes. Add benzyl bromide (1.2 eq) dropwise to the mixture.

- Reaction: Heat the reaction mixture and maintain it at reflux for 12-14 hours.[7] The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Workup: After completion, cool the mixture to room temperature. Pour the reaction mixture into a separatory funnel containing deionized water.
- Extraction: Extract the aqueous layer with diethyl ether (3 x 50 mL).[6]
- Washing: Combine the organic layers and wash them with a 5% sodium hydroxide solution, followed by distilled water, and finally with brine (2 x 50 mL).[6][7]
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter the solution, and remove the solvent under reduced pressure using a rotary evaporator.[6][7]
- Purification: Recrystallize the crude product from ethanol to yield pure **4-Benzyl-3-ethoxybenzaldehyde** as a solid.[7]

## Visualized Experimental Workflow

The following diagram illustrates the logical flow of the proposed synthesis protocol.

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Caption: Workflow for the synthesis of **4-Benzylxy-3-ethoxybenzaldehyde**.

## Health and Safety Information

This compound is classified as an irritant.[\[1\]](#) Standard laboratory safety precautions should be strictly followed.

- Handling: Avoid contact with skin, eyes, and clothing.[\[8\]](#) Do not breathe dust or vapors.[\[8\]](#)  
Ensure adequate ventilation during use. Wash hands thoroughly after handling.[\[8\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (safety goggles or face shield).[\[4\]](#)[\[9\]](#)
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)[\[8\]](#)
- Incompatible Materials: Avoid strong oxidizing agents and strong bases.[\[4\]](#)[\[8\]](#)
- First Aid:
  - Skin Contact: Wash off immediately with plenty of soap and water.[\[9\]](#)
  - Eye Contact: Rinse cautiously with water for several minutes.[\[9\]](#)
  - Inhalation: Move the person to fresh air.[\[9\]](#)
  - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[9\]](#)

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